

# nickel octaethylporphyrin CAS number and chemical data

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## Compound of Interest

Compound Name: Nickel octaethylporphyrin

Cat. No.: B1677100

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An In-depth Technical Guide to Nickel(II) Octaethylporphyrin for Researchers and Drug Development Professionals

This guide provides comprehensive technical information on Nickel(II) Octaethylporphyrin (Ni-OEP), a synthetic porphyrin with significant applications in catalysis and materials science. Its relevance to the pharmaceutical industry lies in its catalytic activity, particularly in cross-coupling reactions, which are fundamental to the synthesis of complex organic molecules and active pharmaceutical ingredients.

## Chemical Identity and Properties

Nickel(II) Octaethylporphyrin is a reddish-purple crystalline solid.<sup>[1]</sup> It is a metalloporphyrin where a nickel(II) ion is chelated by the tetrapyrrole macrocycle of octaethylporphyrin.

CAS Number: 24803-99-4<sup>[2][3][4][5][6][7]</sup>

Synonyms: Ni-OEP complex, 2,3,7,8,12,13,17,18-Octaethyl-21H,23H-porphine nickel(II)<sup>[2][5]</sup>

## Chemical Data Summary

The following table summarizes the key chemical and physical properties of Nickel(II) Octaethylporphyrin.

Property	Value	Source
Molecular Formula	C <sub>36</sub> H <sub>44</sub> N <sub>4</sub> Ni	[1][3][4][5][7]
Molecular Weight	591.45 g/mol	[4][5][7]
Appearance	Reddish-brown to purple crystalline powder	[1]
Melting Point	>300 °C	[5]
Solubility	Soluble in organic solvents like chloroform and toluene	[1]
λ <sub>max</sub>	392 nm	[5][7]

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and characterization of Nickel(II) Octaethylporphyrin are crucial for its application in research and development.

## Synthesis of Nickel(II) Octaethylporphyrin

The synthesis of Nickel(II) Octaethylporphyrin is typically achieved through the metalation of the free-base octaethylporphyrin (H<sub>2</sub>OEP) with a nickel(II) salt.[5]

Materials:

- 2,3,7,8,12,13,17,18-Octaethyl-21H,23H-porphine (H<sub>2</sub>OEP)
- Nickel(II) acetylacetonate or Nickel(II) acetate
- High-boiling point solvent (e.g., N,N-Dimethylformamide (DMF) or tetrachloroethane)
- Methanol
- Deionized water

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve octaethylporphyrin in the chosen high-boiling point solvent.
- Add an excess of the nickel(II) salt (typically 5-10 equivalents) to the solution.
- Heat the reaction mixture to reflux and monitor the progress of the reaction using UV-Vis spectroscopy. The reaction is complete when the characteristic four Q-bands of the free-base porphyrin are replaced by the two Q-bands of the metalloporphyrin.
- Once the reaction is complete, cool the mixture to room temperature.
- Add deionized water to precipitate the crude product.
- Collect the solid by vacuum filtration and wash thoroughly with deionized water followed by methanol to remove unreacted nickel salts and other impurities.
- Dry the product under vacuum.

## Purification

Purification of the synthesized Nickel(II) Octaethylporphyrin is essential to remove any unreacted starting material and by-products.

Method: Column Chromatography

- Prepare a silica gel column using a suitable solvent system, such as dichloromethane/hexane.
- Dissolve the crude product in a minimal amount of dichloromethane.
- Load the solution onto the silica gel column.
- Elute the column with the chosen solvent system, gradually increasing the polarity if necessary.
- Collect the main colored fraction, which corresponds to the Nickel(II) Octaethylporphyrin.

- Evaporate the solvent from the collected fraction under reduced pressure to obtain the purified product.

## Characterization

The identity and purity of the synthesized Nickel(II) Octaethylporphyrin can be confirmed using various spectroscopic techniques.

### 2.3.1. UV-Visible Spectroscopy

UV-Vis spectroscopy is used to confirm the metalation of the porphyrin. The spectrum of Nickel(II) Octaethylporphyrin in a solvent like dichloromethane typically shows a strong Soret band around 400 nm and two weaker Q-bands between 500 and 600 nm.

Procedure:

- Prepare a dilute solution of the purified product in dichloromethane.
- Record the absorption spectrum from 300 to 700 nm using a UV-Vis spectrophotometer.
- Confirm the presence of the characteristic Soret and Q-bands for Ni-OEP.

### 2.3.2. $^1\text{H}$ NMR Spectroscopy

$^1\text{H}$  NMR spectroscopy provides information about the structure of the molecule. Due to the diamagnetic nature of the nickel(II) center in a square planar geometry, sharp NMR signals are expected.

Procedure:

- Dissolve a small amount of the purified product in a deuterated solvent such as chloroform-d ( $\text{CDCl}_3$ ).
- Acquire the  $^1\text{H}$  NMR spectrum.
- The spectrum should show characteristic signals for the meso-protons and the ethyl group protons.

### 2.3.3. Mass Spectrometry

Mass spectrometry is used to confirm the molecular weight of the compound.

Procedure:

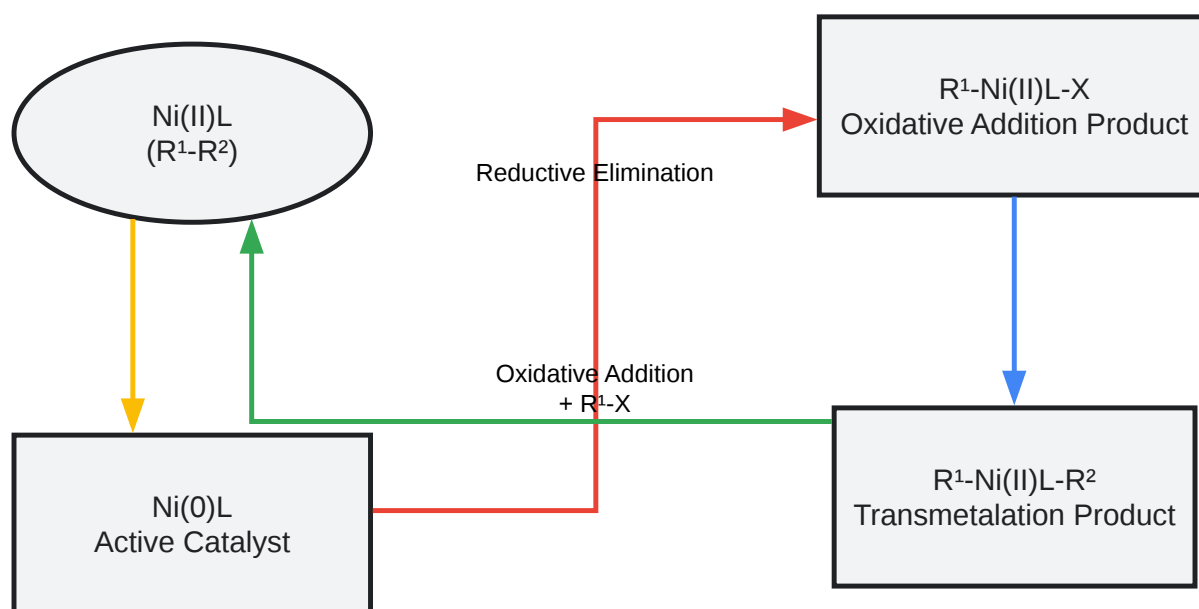
- Prepare a sample of the purified product for mass spectrometry analysis (e.g., using MALDI-TOF or ESI techniques).
- Acquire the mass spectrum.
- The spectrum should show a prominent peak corresponding to the molecular ion  $[\text{C}_{36}\text{H}_{44}\text{N}_4\text{Ni}]^+$ .

## Application in Drug Development: Catalytic Cross-Coupling

Nickel-based catalysts have gained popularity in cross-coupling reactions, which are vital for the synthesis of many pharmaceutical compounds.<sup>[8]</sup> These reactions form carbon-carbon and carbon-heteroatom bonds, enabling the construction of complex molecular architectures. While **nickel octaethylporphyrin** itself may not be the direct catalyst in all drug synthesis, the fundamental principles of nickel catalysis are highly relevant.

### Generalized Nickel-Catalyzed Cross-Coupling Cycle

The following diagram illustrates a generic catalytic cycle for a nickel-catalyzed cross-coupling reaction, a process central to modern drug discovery. This type of reaction allows for the efficient formation of carbon-carbon bonds, a critical step in the synthesis of complex organic molecules.<sup>[8][9][10]</sup>



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A generalized catalytic cycle for nickel-catalyzed cross-coupling reactions.

This workflow begins with an active Ni(0) catalyst which undergoes oxidative addition with an organic halide (R¹-X). The resulting Ni(II) intermediate then undergoes transmetalation with an organometallic reagent (R²-M). The final step is reductive elimination, which forms the desired carbon-carbon bond (R¹-R²) and regenerates the active Ni(0) catalyst, allowing the cycle to continue. The efficiency and selectivity of such catalytic systems are paramount in the synthesis of novel drug candidates.

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## References

- 1. [scielo.br](https://scielo.br) [scielo.br]
- 2. [mdpi.com](https://mdpi.com) [mdpi.com]
- 3. [researchgate.net](https://researchgate.net) [researchgate.net]

- 4. Nickel octaethylporphyrin | C<sub>36</sub>H<sub>44</sub>N<sub>4</sub>Ni | CID 520147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Nickel octaethylporphyrin [webbook.nist.gov]
- 6. Optimization of the adsorption and desorption processes of nickel octaethylporphyrin in carbon-based adsorbents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. 2,3,7,8,12,13,17,18-八乙基-21H,23H-卟吩镍(II) 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Accelerating drug discovery with a nickel-based catalyst | Drug Discovery News [drugdiscoverynews.com]
- 9. Nickel-Catalyzed Radical Mechanisms: Informing Cross-Coupling for Synthesizing Non-Canonical Biomolecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Nickel-Catalyzed Radical Mechanisms: Informing Cross-Coupling for Synthesizing Non-Canonical Biomolecules - PMC [pmc.ncbi.nlm.nih.gov]
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